

Initial Impressions and Potential for Breakthroughs in Research

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Compound of Interest

Compound Name: DA-E 5090

Cat. No.: B1669765

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The release of the NVIDIA GeForce RTX 5090, powered by the "Blackwell" architecture, marks a significant leap forward in computational power, with profound implications for academic research, particularly in the fields of drug discovery, molecular dynamics, and genomics.^[1] Announced at CES 2025 and launched on January 30, 2025, this flagship GPU is engineered to handle the most demanding computational tasks.^{[2][3][4]} For researchers and scientists, the RTX 5090 offers the potential to accelerate complex simulations, train larger and more sophisticated AI models, and analyze vast datasets with unprecedented speed. This guide provides an in-depth technical overview of the RTX 5090, its performance in relevant academic workloads, and initial impressions of its utility for scientific and drug development professionals.

Core Specifications

The RTX 5090 introduces substantial upgrades over its predecessor, the RTX 4090. Key improvements include a significant increase in CUDA and Tensor cores, the adoption of next-generation GDDR7 memory, and a wider memory bus, all contributing to a considerable boost in raw computational and AI performance.^{[1][3][5][6]}

Specification	NVIDIA GeForce RTX 5090	NVIDIA GeForce RTX 4090
GPU Architecture	Blackwell (GB202)[1][2][5][7]	Ada Lovelace
Process Size	5 nm[2]	5 nm
Transistors	92.2 Billion[2]	76.3 Billion
CUDA Cores	21,760[2][3][4][5]	16,384
Tensor Cores	680 (5th Gen)[2][3][7]	512 (4th Gen)
RT Cores	170 (4th Gen)[2][3][7]	128 (3rd Gen)
Boost Clock	2407 MHz[2]	2520 MHz
Memory Size	32 GB GDDR7[2][4][8][9]	24 GB GDDR6X
Memory Interface	512-bit[2][3][5]	384-bit
Memory Bandwidth	1792 GB/s[1][3][4][5]	1008 GB/s
TDP	575 W[1][2][3][7]	450 W
Launch Price (MSRP)	\$1,999[2][3][9][10]	\$1,599

Performance in Key Research Areas

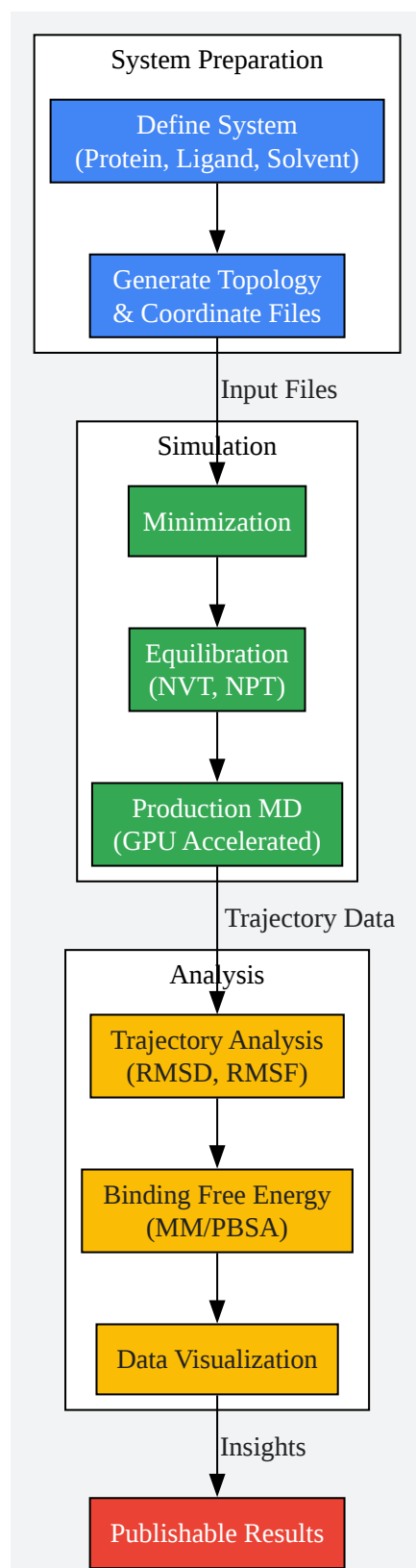
Preliminary benchmarks indicate that the RTX 5090 offers a substantial performance uplift in a variety of compute-intensive applications relevant to academic and scientific research.

Molecular Dynamics (MD) Simulations

The RTX 5090 demonstrates a significant performance improvement in molecular dynamics simulations, a critical tool in drug discovery and materials science.[11] Benchmarks using NAMD (Nanoscale Molecular Dynamics) show a more substantial leap in performance from the RTX 4090 to the RTX 5090 than was observed between the RTX 3090 and RTX 4090.[11] This is attributed to the Blackwell architecture and the high bandwidth of the GDDR7 memory.[11] For AMBER 24 simulations, the RTX 5090 is noted as offering the best performance for its cost in single-GPU workstations.[12] However, its large physical size may limit its scalability in multi-GPU setups.[12]

Benchmark	System	Performance (ns/day)
NAMD (ATPase - 327,506 Atoms)	RTX 5090	Data not specified, but noted as a "nice leap forward"[11]
NAMD (STMV - 1,066,628 Atoms)	RTX 5090	Data not specified, but noted as a "nice uplift"[11]
GROMACS (~45,000 Atoms)	Ryzen Threadripper, RTX 5090, 256GB RAM	500 ns in < 12 hours[13]

The reported NAMD benchmarks were conducted using NAMD 3.0.1 with CUDA 12.8 on a Linux system with the NVIDIA 570.86.10 driver.[11] The tests were performed on various NVIDIA GeForce graphics cards to compare performance.[11] Two different simulation inputs were used: ATPase with 327,506 atoms and STMV with 1,066,628 atoms.[11]



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A typical workflow for molecular dynamics simulations.

AI-Driven Drug Discovery and Genomics

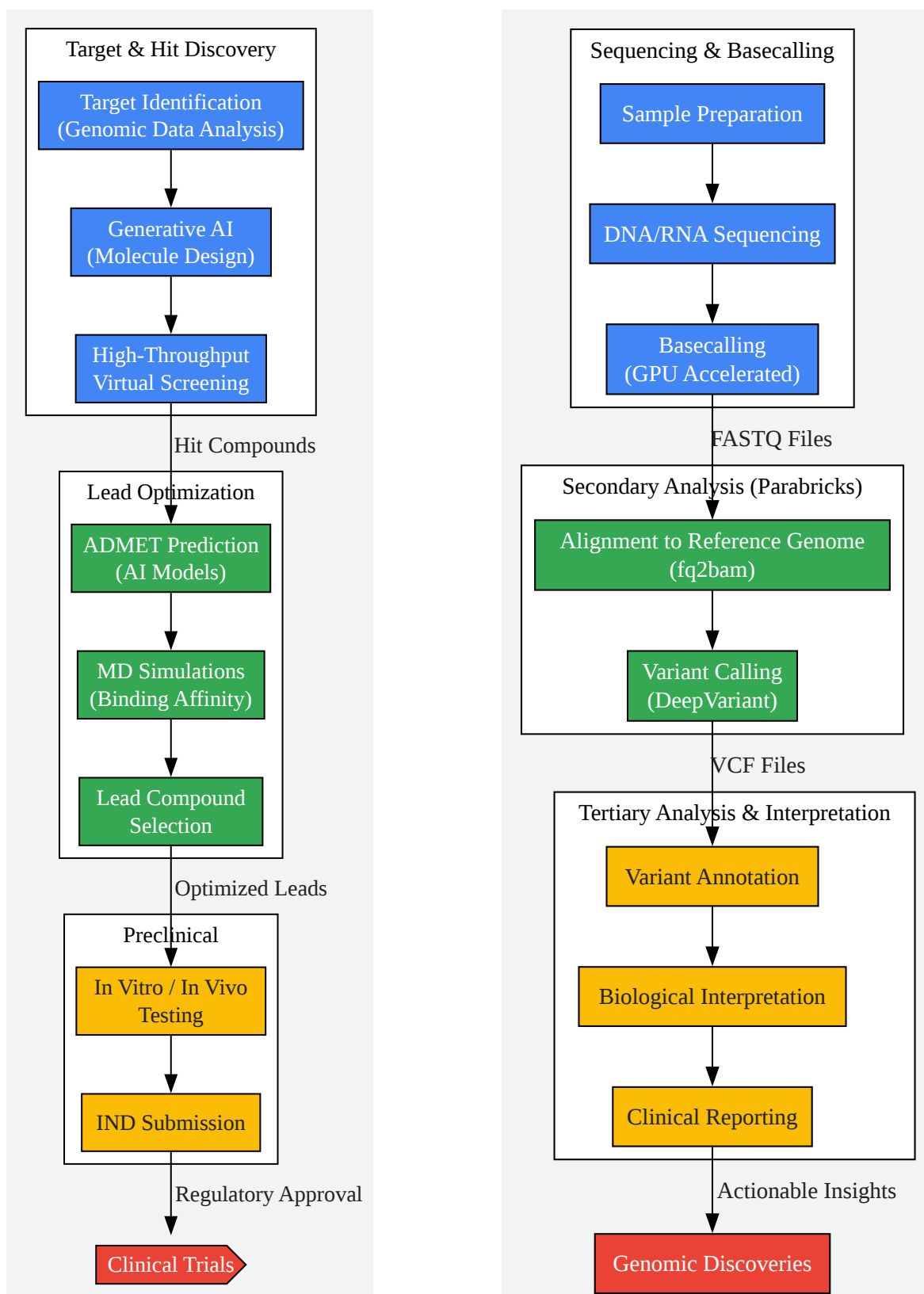
The Blackwell architecture is explicitly designed for the era of generative AI.^[1] The RTX 5090's 5th generation Tensor Cores and massive 32 GB VRAM are particularly beneficial for AI-driven drug discovery, which relies on training large neural networks and processing extensive datasets.^{[3][5]} NVIDIA's Clara for Drug Discovery platform, which includes frameworks like BioNeMo for generative AI, is poised to leverage the capabilities of the RTX 5090 to accelerate workflows from molecule generation to protein structure prediction.^[14]

In genomics, GPU-accelerated tools like NVIDIA Parabricks can significantly reduce the time required for secondary analysis of sequencing data.^{[15][16]} While direct RTX 5090 benchmarks for Parabricks are not yet widely available, the card's specifications suggest it will dramatically speed up processes like sequence alignment and variant calling.^{[15][17]}

AI Benchmark (UL Procyon)	Metric	RTX 5090	RTX 4090	RTX 6000 Ada
AI Text Generation (Phi)	Score	5,749	4,958	4,508
AI Text Generation (Mistral)	Score	6,267	5,094	4,255
AI Text Generation (Llama3)	Score	6,104	4,849	4,026
AI Text Generation (Llama2)	Score	6,591	5,013	3,957
AI Image Gen. (Stable Diffusion 1.5 FP16)	Time (s)	12.204	Not specified	Not specified

Table data sourced from StorageReview.com benchmark tests.^[18]

The UL Procyon AI Text Generation benchmark was tested using TensorRT.[18] The system configuration for the RTX 5090 review included an Intel Core i9-14900K processor, 128GB of RAM, and a 2TB NVMe SSD.[19] The benchmark measures performance across several models, including Phi, Mistral, and Llama variations.[18]



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